

High-Purity Octylphosphine (TOP) in Nanocrystal Synthesis: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Octylphosphine

CAS No.: 3095-90-7

Cat. No.: B8599904

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Executive Summary

This technical guide addresses the sourcing, verification, and application of Tri-n-**octylphosphine** (TOP), a critical organophosphorus ligand used in the synthesis of semiconductor nanocrystals (Quantum Dots) and pharmaceutical catalysis. While often referred to simply as "**octylphosphine**," the industry standard for these applications is the tertiary phosphine (CAS 4731-53-7).^[1]

The Purity Paradox: In high-precision nanocrystal synthesis, "Technical Grade" (90%) TOP often outperforms "High Purity" (>97%) variants due to the presence of adventitious impurities (secondary phosphines and phosphinic acids) that act as essential nucleation agents. However, this introduces batch-to-batch irreproducibility.^{[1][2][3]} The modern scientific standard—and the recommendation of this guide—is to source High Purity TOP to establish a clean baseline, and then deliberately re-introduce specific additives (e.g., di-n-**octylphosphine** oxide) to control reaction kinetics, ensuring a self-validating and reproducible system.

Part 1: Commercial Landscape & Supplier Evaluation

Disambiguation: Primary vs. Tertiary

Before sourcing, researchers must verify the specific "octylphosphine" required, as reactivity profiles differ drastically.

Compound	CAS Number	Structure	Primary Application
Tri-n-octylphosphine (TOP)	4731-53-7	$P(C_8H_{17})_3$	Standard. Solvent/Ligand for CdSe/InP QDs.[1]
n-Octylphosphine	629-38-9	$H_2P(C_8H_{17})$	Niche. Highly reactive P-source for InP QDs. [1]

Note: This guide focuses on TOP (CAS 4731-53-7) as it constitutes >95% of commercial demand in drug delivery and nanotech.[1]

Supplier Tier Analysis

For reproducible drug development and nanocrystal synthesis, "Technical Grade" reagents are insufficient due to undefined impurity profiles.

Table 1: Commercial Suppliers of High-Purity TOP

Supplier	Product Line/Grade	Purity	Pack Sizes	Application Context
Syensqo (formerly Solvay)	CYTOP® 380HP	>98%	Bulk / Drum	The Industrial Reference. The gold standard for scale-up and GMP-like environments. ^[1] Low impurity variance. ^[1]
Strem (Ascensus)	15-6655	min. ^[1] [4] 97%	5g - 100g	Research Standard. High batch consistency; preferred for initial R&D and benchmarking. ^[1]
Merck (Sigma-Aldrich)	Technical Grade	90%	25mL - 1L	Use with Caution. Contains ~10% impurities (DOPO, DOPA) that alter nucleation. ^[1] Good for "quick and dirty" synthesis but fails validation.
TCI Chemicals	Trioctylphosphine	>85% / >95%	25g - 500g	Viable alternative; verify specific lot CoA for oxide content. ^[1]

Part 2: Scientific Integrity – The Role of Impurities

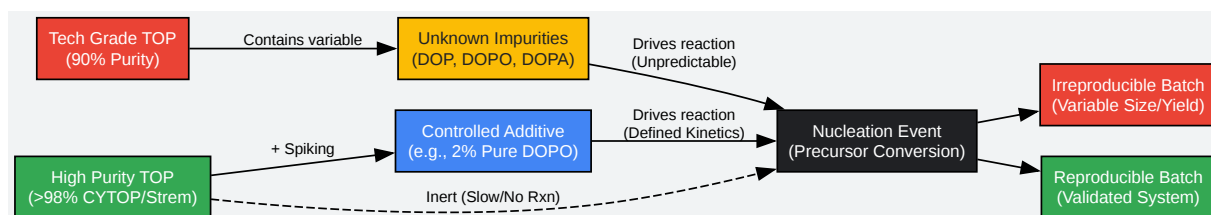
The Mechanism of Impurity-Driven Nucleation

It is a common misconception that 100% pure TOP is the ideal solvent.[1] Research has demonstrated that pure TOP is often chemically inert toward metal carboxylate precursors (e.g., Cadmium Oleate) at standard growth temperatures.[1]

- The Reality: The "impurities" in technical grade TOP—specifically di-n-**octylphosphine** (DOP) and di-n-**octylphosphine** oxide (DOPO)—are often the actual reagents that lower the activation energy for nucleation.[1]
- The Protocol: To achieve E-E-A-T (Experience, Expertise, Authoritativeness, Trustworthiness) in your workflow, you must not rely on accidental impurities.
 - Start with High Purity (>97%) TOP.
 - Verify purity via ^{31}P NMR.[1]
 - If nucleation is sluggish, deliberately spike the reaction with 1-5 mol% of pure Di-n-**octylphosphine** oxide (DOPO) or n-octylphosphonic acid (OPA).[1]

Visualization: The Nucleation Pathway

The following diagram illustrates the kinetic difference between using "Tech Grade" (Uncontrolled) vs. "High Purity + Additive" (Controlled) workflows.



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Figure 1: Comparison of uncontrolled (Technical Grade) vs. controlled (High Purity + Additive) nucleation pathways.

Part 3: Quality Verification (The Self-Validating System)[1]

Trustworthiness in chemical synthesis requires verifying your reagents before every critical campaign.[1] TOP is air-sensitive; a bottle opened three months ago is likely compromised by oxidation.[1]

Protocol: ^{31}P NMR Purity Assay

This is the gold standard for verifying TOP quality.[1]

Materials:

- Anhydrous Toluene-d8 or Benzene-d6 (Oxygen-free).[1]
- NMR tube with J-Young valve or screw cap (prepared in glovebox).[1]
- Broadband NMR Probe (300 MHz or higher).[1]

Method:

- Sampling: Inside an inert atmosphere glovebox ($\text{O}_2 < 0.5$ ppm), dissolve ~50 mg of TOP in 0.6 mL of deuterated solvent.
- Acquisition: Run a ^{31}P (Phosphorus) scan with proton decoupling ($^{31}\text{P}\{^1\text{H}\}$).[1]
- Analysis: Integrate the peaks based on the table below.

Table 2: ^{31}P NMR Chemical Shifts (Relative to 85% H_3PO_4)

Species	Chemical Shift (δ ppm)	Interpretation
Tri-n-octylphosphine (TOP)	-30 to -33 ppm	Target Product. Single sharp peak.[1]
Trioctylphosphine Oxide (TOPO)	+40 to +50 ppm	Oxidation Product. Indicates air exposure. >5% affects stoichiometry.[1]
Di-n-octylphosphine (DOP)	-60 to -70 ppm	Secondary Phosphine. Highly reactive impurity.[1]
Phosphinic Acids (DOPA)	+50 to +60 ppm	Acidic Impurity. Strong ligand; drastically changes nanocrystal surface chemistry.

Acceptance Criteria:

- For High Purity: TOP integral > 97% of total phosphorus signal.[5]
- If TOPO > 10%, the reagent should be recrystallized or distilled (vacuum distillation @ $\sim 150^\circ\text{C}$ / 0.1 Torr) before use in critical nucleation steps.

Part 4: Handling & Storage Protocols[6]

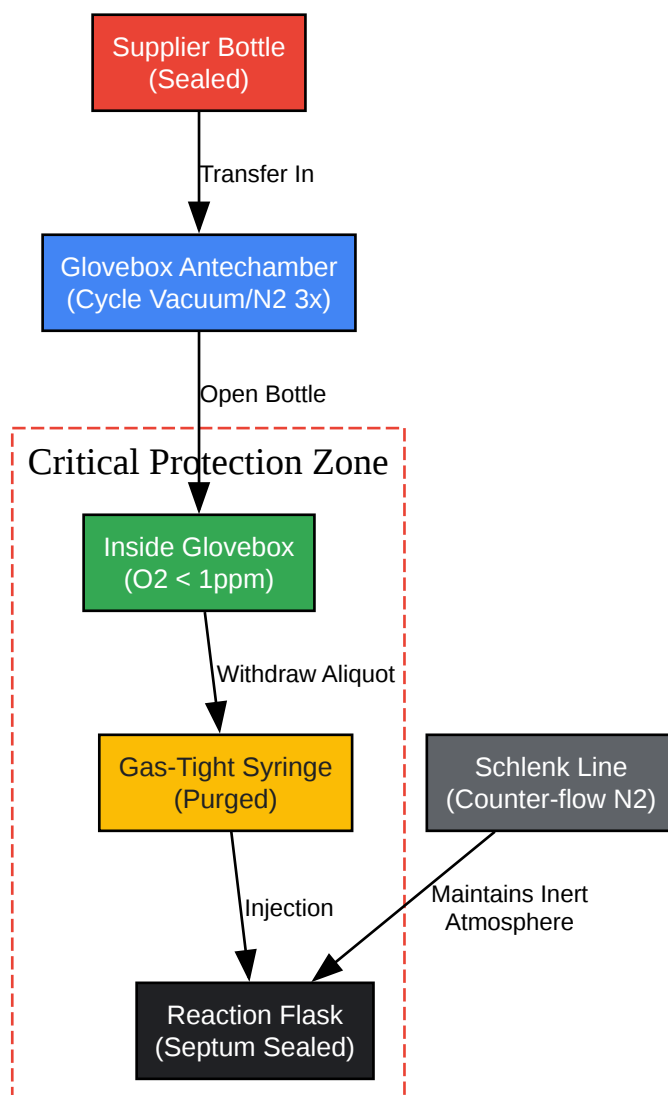
TOP is pyrophoric in high surface area states and oxidizes rapidly in liquid form. Proper handling is non-negotiable for safety and scientific integrity.[1]

Storage Workflow

- Primary: Store in a Nitrogen/Argon glovebox.
- Secondary: If outside a glovebox, use Schlenk flasks with teflon stopcocks, stored under positive inert gas pressure.
- Seals: Wrap Parafilm around caps to retard oxygen diffusion, but do not rely on it for long-term storage.[1]

Visualization: Inert Transfer Protocol

The following workflow ensures the reagent reaches the reaction vessel without contacting air.



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Figure 2: Inert atmosphere transfer workflow to prevent TOP oxidation.

Part 5: Application Case Study (CdSe Quantum Dot Synthesis)

This protocol demonstrates the use of High Purity TOP in a "Hot Injection" synthesis, referencing the classic Bawendi method but updated for high-purity reagents.

Reagents:

- Cadmium Precursor: Cadmium Oxide (CdO) complexed with Oleic Acid.[1]
- Selenium Precursor: Selenium powder dissolved in High Purity TOP (TOP-Se).[1]
- Solvent: Octadecene (non-coordinating) or TOPO (coordinating).[1]

Step-by-Step Protocol:

- Precursor Prep (Glovebox): Dissolve Se powder in High Purity TOP to create a 1.0 M TOP-Se stock solution.
 - Note: If using >99% pure TOP, dissolution may be slower than in Tech Grade. Mild heating (50°C) and sonication are permitted.[1]
- Reaction Setup: Load CdO and Oleic Acid into a three-neck flask. Heat to 150°C under vacuum to degas, then switch to N₂.
- Activation: Heat to 300-320°C until the solution clears (formation of Cadmium Oleate).
- Injection: Rapidly inject the TOP-Se solution.[1]
 - Critical Control Point: If using ultra-pure TOP, the "burst nucleation" may be delayed. If observed, add 2 mol% Diphenylphosphine (DPP) or DOPO to the TOP-Se shot to trigger immediate nucleation.[1]
- Growth: Reduce heat to 260-280°C for crystal growth. Monitor size via UV-Vis aliquots.[1]

References

- Strem Chemicals (Ascensus). Product Catalog: Tri-n-**octylphosphine**, min. 97% TOP.
- Syensqo. Phosphine Derivatives for Quantum Dot Displays (CYTOP® Series).
- Liu, H., Owen, J. S., & Alivisatos, A. P. (2007).[1] Mechanistic Study of Precursor Evolution in Colloidal Group II-VI Semiconductor Nanocrystal Synthesis. Journal of the American Chemical Society.

- Wang, F., Tang, R., Kao, J. L., Dingman, S. D., & Buhro, W. E. (2009). Spectroscopic Identification of Tri-n-**octylphosphine** Oxide (TOPO) Impurities and Elucidation of Their Roles in Cadmium Selenide Quantum-Wire Growth. *Journal of the American Chemical Society*.
- Thermo Fisher Scientific. Tri-n-**octylphosphine**, Technical Grade 90%.^{[1][5][6]}

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Sources

- [1. Trioctylphosphine oxide - Wikipedia \[en.wikipedia.org\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Spectroscopic Identification of Tri-n-octylphosphine Oxide \(TOPO\) Impurities and Elucidation of Their Roles in Cadmium Selenide Quantum-Wire Growth - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. blog.strem.com \[blog.strem.com\]](#)
- [5. CAS 4731-53-7: Trioctylphosphine | CymitQuimica \[cymitquimica.com\]](#)
- [6. Sigma Aldrich Fine Chemicals Biosciences TRIOCTYLPHOSPHINE TECHNICAL GR | Fisher Scientific \[fishersci.com\]](#)
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